

Application Notes: Gunshot Residue (GSR) Analysis using the Sodium Rhodizonate Test

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Compound of Interest

Compound Name: *Rhodizonic acid disodium*

Cat. No.: *B15597203*

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Introduction

Gunshot residue (GSR) consists of all particulate matter expelled from the muzzle of a firearm upon discharge.^[1] It is primarily composed of burnt and unburnt particles from the explosive primer and propellant, as well as metallic fragments from the bullet, cartridge case, and firearm barrel.^[1] The primary inorganic components of interest in GSR analysis are lead (Pb), barium (Ba), and antimony (Sb), which originate from the primer.^{[2][3]} The sodium rhodizonate test is a highly sensitive and specific chromophoric (color-producing) method for the detection of lead, a key component of gunshot residue.^{[4][5][6]} This test is a valuable presumptive tool in forensic investigations to determine the presence of GSR on various surfaces, such as clothing, skin, and inanimate objects, and can assist in estimating muzzle-to-target distance.^{[4][7]}

Principle of the Test

The sodium rhodizonate test is a chemical colorimetric test that specifically identifies the presence of lead.^{[4][8]} The procedure involves the application of a saturated solution of sodium rhodizonate to the surface being tested. In the presence of lead, the sodium rhodizonate reacts to form a pink-colored complex.^[7] To confirm the presence of lead and eliminate false positives from other heavy metals, the area is subsequently treated with a dilute hydrochloric acid solution.^[7] If lead is present, the pink color will transition to a blue-violet color, confirming a positive result.^{[6][7]} The test can detect various forms of lead, including vaporous lead (smoke), particulate lead, and lead from primer residues like lead azide or lead styphnate.^{[4][7]}

It is crucial to perform the Modified Griess Test for nitrites prior to the sodium rhodizonate test to prevent chemical interference.[4][9][10] The sodium rhodizonate test can interfere with the detection of nitrites, whereas the Griess test does not affect the subsequent analysis for lead.[9]

Complementary Analysis: The Modified Griess Test

The Modified Griess Test is performed to detect nitrite compounds, which are byproducts of the combustion of gunpowder.[1][9] This test helps in visualizing the pattern of powder residue around a suspected bullet hole, which is essential for estimating the muzzle-to-target distance.[9] A positive result, indicated by an orange-red color, suggests the presence of nitrites from burnt or partially burnt smokeless powder.[8]

Experimental Protocols

Safety Precautions: Standard laboratory personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn during reagent preparation and testing.[6]

Modified Griess Test Protocol

This test must be conducted before the Sodium Rhodizonate Test.[4][9][10]

Reagents and Materials:

Reagent/Material	Preparation	Shelf Life
Sensitized Paper	Commercially available or prepared by treating photographic paper with a solution of sulfanilic acid and alpha-naphthol.	Varies by manufacturer; store in a cool, dark place.
15% Acetic Acid Solution	Mix 15 ml of glacial acetic acid with 85 ml of distilled water. [8]	Store in a sealed bottle at room temperature.
Nitrite Test Swabs (Positive Control)	Dissolve 0.06 g of sodium nitrite in 100 ml of water. Saturate cotton swabs in the solution, allow them to dry, and store in an airtight container. [8]	Stable for an extended period if stored properly.
Nitrite-Free Cheesecloth or Filter Paper		
Electric Iron		

Procedure:

- **Control Test:** Before proceeding, test the sensitized paper by moistening a nitrite test swab with the 15% acetic acid solution and touching it to a corner of the paper. An immediate orange color confirms the paper's sensitivity to nitrites.[\[11\]](#)
- **Sample Preparation:** Place the item to be tested (e.g., clothing) on a clean, flat surface.
- **Test Setup:** Place a piece of the sensitized paper, emulsion side up, on a clean surface. Place a piece of nitrite-free cheesecloth or filter paper over the sensitized paper.
- **Application of Acetic Acid:** Moisten another piece of cheesecloth or filter paper with the 15% acetic acid solution and place it over the area of the evidence to be tested.
- **Transfer of Nitrites:** Place the evidence item, questioned side down, onto the prepared layers.

- Heat Application: Apply heat and pressure with an iron set to a medium temperature. The heat will cause the acetic acid to vaporize and carry any nitrite residues from the evidence onto the sensitized paper.[8]
- Interpretation: After heating, carefully separate the layers. Any orange to red-orange patterns on the sensitized paper indicate the presence of nitrites.[8][11] Document the results photographically.

Sodium Rhodizonate Test Protocol

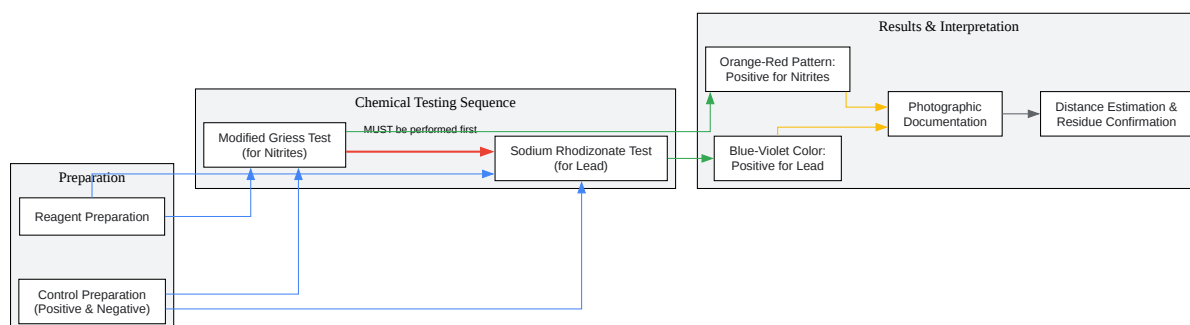
Reagents and Materials:

Reagent/Material	Preparation	Shelf Life
Saturated Sodium Rhodizonate Solution	Add a small amount of sodium rhodizonate powder to distilled water in a beaker and stir until the solution is the color of strong tea and a small amount of powder remains undissolved at the bottom.[6][7]	Prepare fresh for immediate use (effective for about one hour).[7]
2.8 pH Buffer Solution	Dissolve 1.9 g of sodium bitartrate and 1.5 g of tartaric acid in 100 ml of distilled water. Gentle heating and stirring may be required.[6][8]	One year when stored in a clean, sealed bottle.[6]
5% Hydrochloric Acid (HCl) Solution	Add 5 ml of concentrated hydrochloric acid to 95 ml of distilled water.[6][8]	One year when stored in a sealed bottle.[6]
Lead Standard (Positive Control)	A known piece of lead or a lead bullet.[6][10]	
Spray Bottles	For application of reagents.	

Procedure:

- Control Test: On a discrete area of the evidence or a separate test material, create a mark by rubbing a known lead source.^[6] Perform the test on this mark to ensure the reagents are working correctly. A blue-violet color should appear only in the area of the lead mark.^[6]
- Application of Sodium Rhodizonate: Lay the item to be tested on a clean, flat surface. Spray the questioned area with the saturated sodium rhodizonate solution. The area will turn a yellow-orange color.^[6]
- Application of Buffer Solution: Spray the same area with the 2.8 pH buffer solution. This will remove the yellow background color. The presence of pink may indicate lead or other heavy metals.^{[6][7]}
- Confirmation with HCl: Spray the area with the 5% HCl solution. If lead is present, the pink color will fade and a distinct blue-violet color will appear.^{[6][7]}
- Interpretation: A blue-violet color is a positive result for the presence of lead.^{[4][6]} The absence of this color indicates a negative result. Document all results with high-resolution photography.

Visualization of Experimental Workflow



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Caption: Workflow for Gunshot Residue Analysis.

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